

Personal protective equipment for handling 1-Bromo-1-fluoroethane

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Compound of Interest

Compound Name: *1-Bromo-1-fluoroethane*

Cat. No.: *B3349677*

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Essential Safety and Handling Guide for 1-Bromo-1-fluoroethane

This guide provides critical safety and logistical information for the handling and disposal of **1-Bromo-1-fluoroethane**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Summary

1-Bromo-1-fluoroethane is a flammable liquid and vapor that can cause skin and serious eye irritation.^[1] It is harmful if swallowed, in contact with skin, or if inhaled.^[1] Furthermore, this substance is recognized as being hazardous to the ozone layer.^[1] In case of fire, thermal decomposition can produce toxic gases, including hydrogen bromide and hydrogen fluoride.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Bromo-1-fluoroethane** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Tightly fitting and conforming to EN 166 (EU) or NIOSH (US) standards. [2]
Face Shield		To be used in conjunction with safety goggles for splash protection. [3] [4]
Hand Protection	Chemical Impermeable Gloves	Gloves must be inspected prior to use and comply with EU Directive 89/686/EEC and the standard EN 374. [2]
Body Protection	Protective Clothing	Fire/flame resistant and impervious clothing. [2]
Safety Shoes	Required for foot protection. [3]	
Respiratory Protection	Respirator	A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced. [2] In case of inadequate ventilation, respiratory protection is necessary. [3]

Experimental Protocols: Handling and Storage

Adherence to the following step-by-step procedures is crucial for the safe handling and storage of **1-Bromo-1-fluoroethane**.

Preparation and Handling:

- Ventilation: Always handle **1-Bromo-1-fluoroethane** in a well-ventilated area or under a chemical fume hood.[\[2\]](#)[\[5\]](#)
- PPE Inspection: Before starting any work, inspect all personal protective equipment for integrity.

- **Grounding:** Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.[1][5]
- **Tool Selection:** Use only non-sparking tools to avoid ignition of flammable vapors.[1][6]
- **Dispensing:** When transferring the chemical, do so carefully to avoid splashes and the generation of mists or vapors.
- **Avoid Contact:** Avoid all direct contact with the skin and eyes, and do not breathe in fumes, mist, spray, or vapors.[1]

Storage:

- **Container:** Keep the container tightly closed when not in use.[1][5]
- **Location:** Store in a cool, dry, and well-ventilated area.[2][5]
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.[1][5]
- **Incompatible Materials:** Store away from strong oxidizing agents, strong bases, and alkali metals.[3]

Disposal Plan

Proper disposal of **1-Bromo-1-fluoroethane** is critical to prevent environmental contamination.

- **Waste Classification:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations.[5]
- **Containment:** Collect waste material in suitable, closed containers labeled for disposal.[7]
- **Disposal Facility:** Dispose of the contents and container at an approved waste disposal plant.[1]
- **Recovery and Recycling:** Refer to the manufacturer or supplier for information on recovery and recycling options.[1]

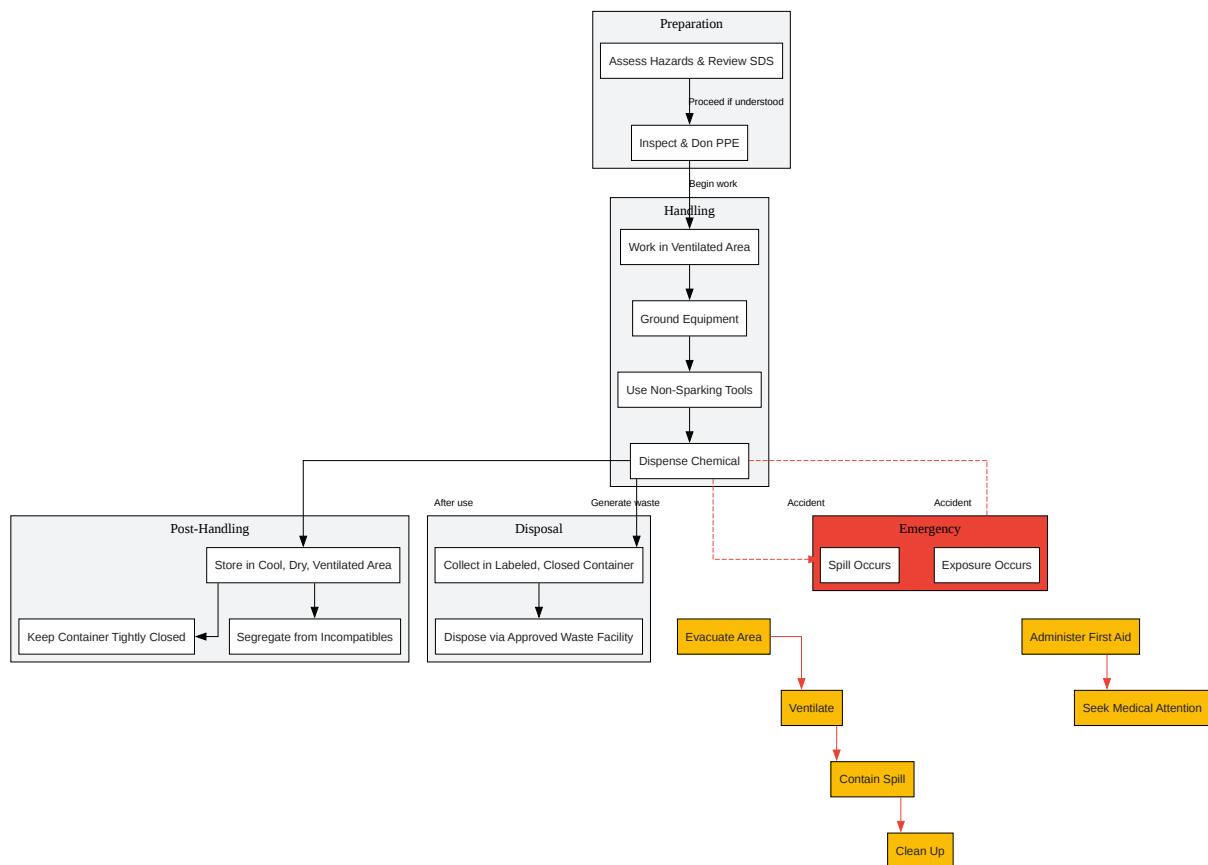
Emergency Procedures

Spill Response:

- Evacuate: Evacuate unnecessary personnel from the spill area.[3]
- Ventilate: Ensure the area is well-ventilated.[3]
- Ignition Sources: Remove all sources of ignition.[6]
- Containment: Stop the leak if it is safe to do so. For large spills, dike the area for recovery or absorb with appropriate material.[1] For small spills, use a dry chemical absorbent.[1]
- Clean-up: Use spark-proof tools and explosion-proof equipment for cleanup.[6] Absorb the spill with inert material such as vermiculite, sand, or earth and place it in a suitable container for disposal.[5][6]

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3] Remove contaminated clothing and wash it before reuse.[5] Seek medical advice if skin irritation occurs.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and get medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek medical advice.[3]



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